

A Technical Guide to Thiophanat-ethyl-d10

Analytical Standard for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thiophanat-ethyl-d10

Cat. No.: B12395971

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This guide provides an in-depth overview of the **Thiophanat-ethyl-d10** analytical standard for researchers, scientists, and professionals in drug development. It covers the commercial availability, key specifications, and typical applications of this isotopically labeled compound.

Introduction

Thiophanat-ethyl-d10 is the deuterated analog of Thiophanate-ethyl, a systemic fungicide. In analytical chemistry, particularly in quantitative analysis using mass spectrometry, isotopically labeled standards like **Thiophanat-ethyl-d10** are crucial for achieving accurate and reliable results. They serve as ideal internal standards because their chemical and physical properties are nearly identical to their unlabeled counterparts, yet they are distinguishable by their mass.

Commercial Availability and Specifications

Several chemical suppliers offer **Thiophanat-ethyl-d10** for research and analytical purposes. The following table summarizes the key information from various commercial suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
LGC Standards	1398066-16-4[1] [2]	C ₁₄ H ₈ D ₁₀ N ₄ O ₄ S ₂	380.14[1][2]	Analyte Name: Thiophanate-D10 (O,O-diethyl-D10)[1]
CymitQuimica	1398066-16-4	C ₁₄ H ₈ D ₁₀ N ₄ O ₄ S ₂	380.51	Brand: TRC. Noted as a controlled product in some countries.
Coompo	1398066-16-4	Not specified	Not specified	Offers various package sizes (1mg, 5mg, 25mg) with corresponding prices.
Benchchem	1398066-16-4	C ₁₄ H ₈ D ₁₀ N ₄ O ₄ S ₂	380.1449 (Theoretical Monoisotopic Mass)	Highlights its role as an internal standard in quantitative analysis.

Chemical Structure:

- SMILES: CCOC(=O)NC(=S)Nc1ccccc1NC(=S)NC(=O)OCC (unlabeled)
- InChI: 1S/C14H18N4O4S2/c1-3-21-13(19)17-11(23)15-9-7-5-6-8-10(9)16-12(24)18-14(20)22-4-2/h5-8H,3-4H2,1-2H3,(H2,15,17,19,23)(H2,16,18,20,24)/i1D3,2D3,3D2,4D2

Experimental Protocol: Use as an Internal Standard in LC-MS/MS Analysis

The primary application of **Thiophanat-ethyl-d10** is as an internal standard for the quantification of Thiophanate-ethyl in various matrices (e.g., environmental samples, agricultural products). Below is a generalized experimental protocol for its use in a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) workflow.

1. Preparation of Stock Solutions:

- Accurately weigh a known amount of Thiophanat-ethyl and **Thiophanat-ethyl-d10**.
- Dissolve each compound in a suitable solvent (e.g., acetonitrile, methanol) to prepare individual stock solutions of a known concentration (e.g., 1 mg/mL).
- Store the stock solutions at an appropriate temperature (e.g., -20°C) in amber vials to prevent degradation.

2. Preparation of Calibration Standards and Quality Controls:

- Prepare a series of calibration standards by spiking a known volume of the Thiophanat-ethyl stock solution into a blank matrix to achieve a range of concentrations that bracket the expected sample concentrations.
- Add a constant, known amount of the **Thiophanat-ethyl-d10** internal standard stock solution to each calibration standard.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

3. Sample Preparation:

- Homogenize the sample matrix if necessary.
- Extract the analyte and internal standard from the sample using an appropriate method (e.g., QuEChERS, solid-phase extraction, liquid-liquid extraction).
- Add a known amount of the **Thiophanat-ethyl-d10** internal standard to each sample extract before the final volume adjustment.
- Evaporate the solvent and reconstitute the residue in the mobile phase.

4. LC-MS/MS Analysis:

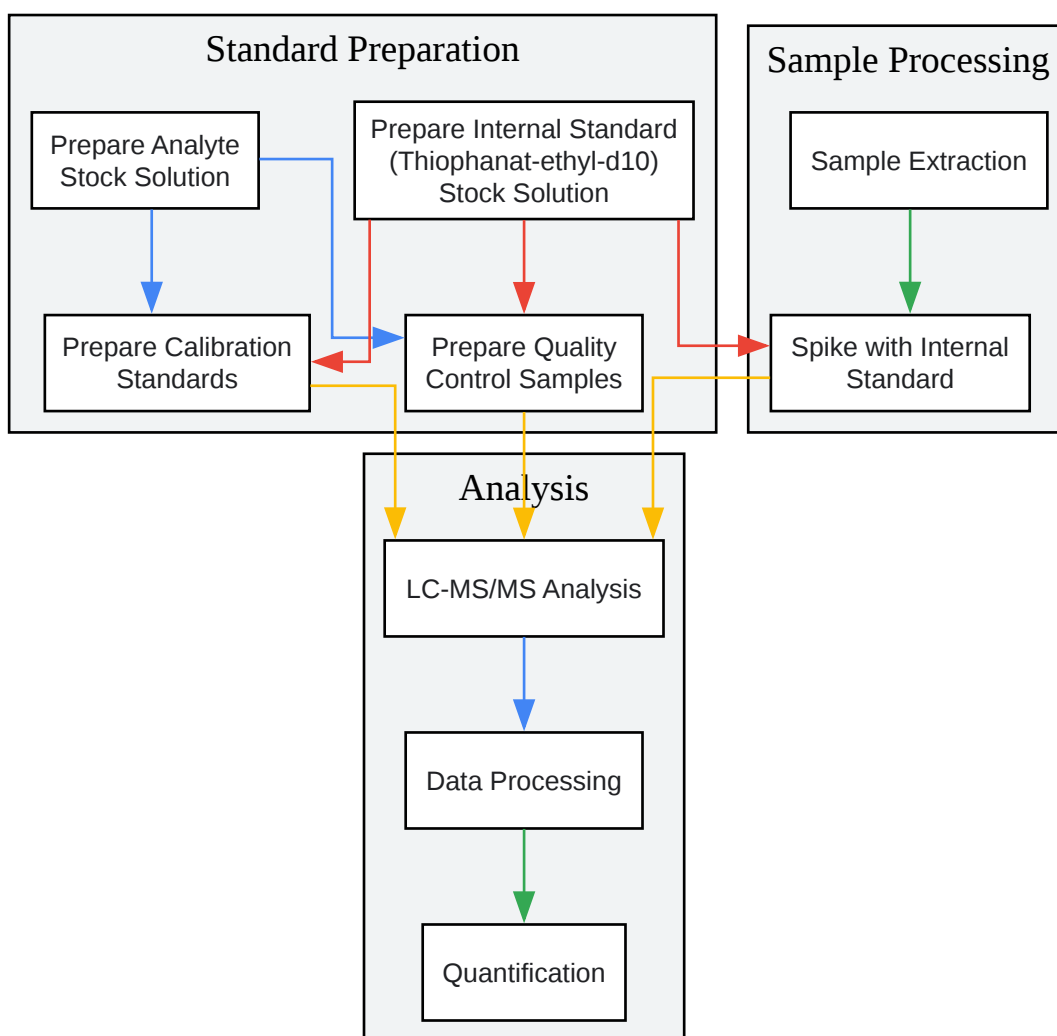
- Inject the prepared calibration standards, QC samples, and sample extracts into the LC-MS/MS system.
- Develop a chromatographic method to separate Thiophanat-ethyl and **Thiophanat-ethyl-d10** from other matrix components.
- Optimize the mass spectrometer settings for the detection and quantification of both the analyte and the internal standard. This involves selecting appropriate precursor and product ions (MRM transitions).

5. Data Analysis:

- Integrate the peak areas for both Thiophanat-ethyl and **Thiophanat-ethyl-d10**.
- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for each calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte.
- Determine the concentration of Thiophanat-ethyl in the samples by interpolating their peak area ratios from the calibration curve.

Workflow for Using Thiophanat-ethyl-d10 Analytical Standard

The following diagram illustrates the typical workflow for utilizing **Thiophanat-ethyl-d10** as an internal standard in a quantitative analytical experiment.



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Caption: Workflow for quantitative analysis using an internal standard.

This guide provides a foundational understanding of the **Thiophanat-ethyl-d10** analytical standard. For specific applications, researchers should consult detailed analytical methods and validation guidelines relevant to their field.

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References

- 1. Thiophanate Ethyl-d10 | CAS 1398066-16-4 | LGC Standards [lgcstandards.com]
- 2. Thiophanate-d10 (O,O-diethyl-d10) | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [A Technical Guide to Thiophanat-ethyl-d10 Analytical Standard for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12395971#commercial-suppliers-of-thiophanat-ethyl-d10-analytical-standard]

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